

Personal protective equipment for handling 1-(5-Bromopyridin-3-yl)-N-methylmethanamine

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Compound of Interest

Compound Name: 1-(5-Bromopyridin-3-yl)-N-methylmethanamine

Cat. No.: B1280138

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Essential Safety and Handling Guide for 1-(5-Bromopyridin-3-yl)-N-methylmethanamine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-(5-Bromopyridin-3-yl)-N-methylmethanamine**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Chemical Identifier and Hazard Information

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 1-(5-Bromopyridin-3-yl)-N-methylmethanamine |
| CAS Number | 73335-64-5 |
| Molecular Formula | C ₇ H ₉ BrN ₂ |
| Molecular Weight | 201.06 g/mol |
| Hazard Class | Acute Toxicity, Oral (Category 3) |
| Signal Word | Danger |
| Hazard Statements | H301 (Toxic if swallowed) |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

| Body Part | Required PPE | Standard |
|-------------|--|---|
| Eyes/Face | Chemical safety goggles or face shield | OSHA 29 CFR 1910.133 or EN 166 |
| Hands | Chemical-resistant gloves (e.g., nitrile rubber) | EC Directive 89/686/EEC and EN 374 |
| Body | Protective clothing, lab coat, boots | [1] [2] |
| Respiratory | NIOSH/MSHA or European Standard EN 149 approved respirator | OSHA 29 CFR 1910.134 or EN 149 |

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for minimizing risks associated with **1-(5-Bromopyridin-3-yl)-N-methylmethanamine**.

Preparation and Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.
- Ignition Sources: Keep the handling area free of heat, sparks, and open flames.[\[4\]](#)[\[5\]](#) Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[4\]](#)[\[5\]](#)

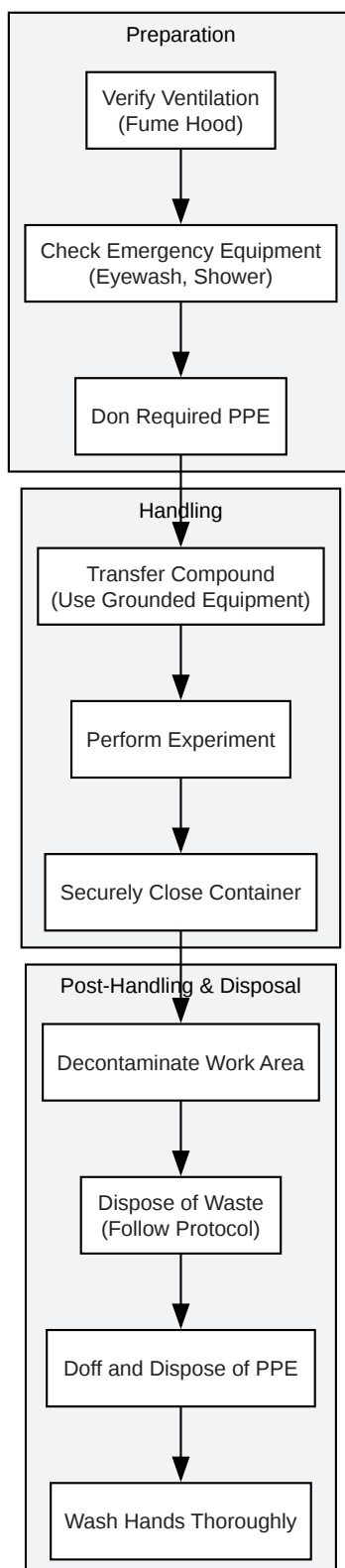
Handling the Compound

- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above before handling the chemical.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)[\[5\]](#) Do not breathe dust or vapors.[\[1\]](#)[\[4\]](#)
- Dispensing: When transferring the material, ground and bond containers to prevent static discharge.[\[1\]](#)[\[5\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#) Wash hands and face thoroughly after handling.[\[1\]](#)

Storage

- Container: Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#)
- Location: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[5\]](#)

Experimental Workflow Diagram



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Caption: Standard operational workflow for handling **1-(5-Bromopyridin-3-yl)-N-methylmethanamine**.

Emergency and Disposal Plan

Accidental Release Measures

- Evacuate: Alert others and evacuate the immediate area.
- Ventilate: Increase ventilation to the area.
- Contain Spill: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[\[4\]](#)
[\[5\]](#)
- Collect: Carefully collect the absorbed material into a labeled, sealed container for disposal.
[\[1\]](#)[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly.

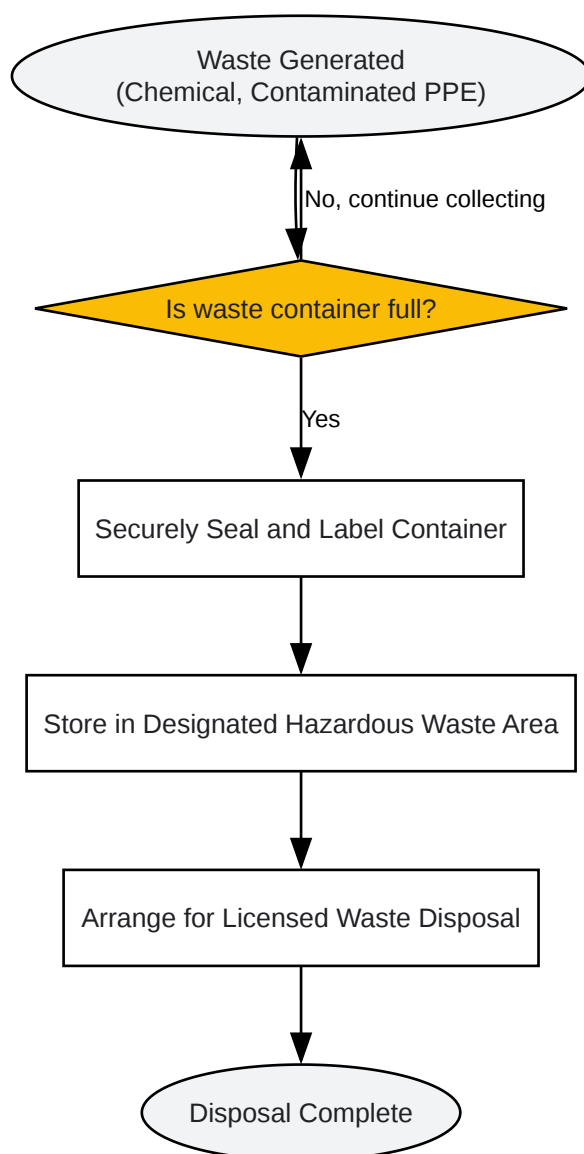
First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. [3] [6] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention. [3] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention or call a poison control center. [3] |

Disposal Protocol

- Waste Classification: This material and its container must be disposed of as hazardous waste.
- Collection: Collect waste in a designated, labeled, and sealed container.
- Regulatory Compliance: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[2][6] Do not empty into drains.[4]

Disposal Decision Pathway



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Caption: Logical steps for the proper disposal of chemical and contaminated waste.

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